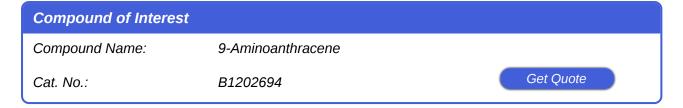


9-Aminoanthracene CAS number and molecular weight

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An In-Depth Technical Guide to **9-Aminoanthracene** for Researchers and Drug Development Professionals

Introduction

9-Aminoanthracene is an aromatic organic compound with the chemical formula C₁₄H₁₁N. Structurally, it consists of an anthracene core with an amino group substituted at the 9-position. This compound is of significant interest to researchers in chemistry, materials science, and biomedicine due to its distinct fluorescent properties. It typically appears as a solid at room temperature and is soluble in various organic solvents.[1] Its primary application lies in its use as a fluorescent probe and for bioimaging, owing to its ability to emit green fluorescence.[2][3] This guide provides a comprehensive overview of **9-Aminoanthracene**, including its chemical and physical properties, synthesis, experimental protocols, and key applications relevant to scientific research and development.

Chemical and Physical Properties

9-Aminoanthracene is characterized by a range of physicochemical properties that are crucial for its application, particularly in fluorescence-based assays and organic electronics.[1]



Property	Value	Reference(s)
CAS Number	779-03-3	[2][3]
Molecular Formula	C14H11N	[2][3]
Molecular Weight	193.24 g/mol	[2][3]
Appearance	Yellow to brown to dark green powder/crystal	[1]
Solubility	Soluble in organic solvents (e.g., ethanol, acetone); limited solubility in water.	[1]
Fluorescence Emission	Green	[2][3]
Absorption Maximum (λ _{max})	420 nm (in Methanol)	[2][3]
Emission Maximum (λ _{em})	510 nm (in Methanol)	[2]
Fluorescence Quantum Yield	19% (in Methanol)	[2]

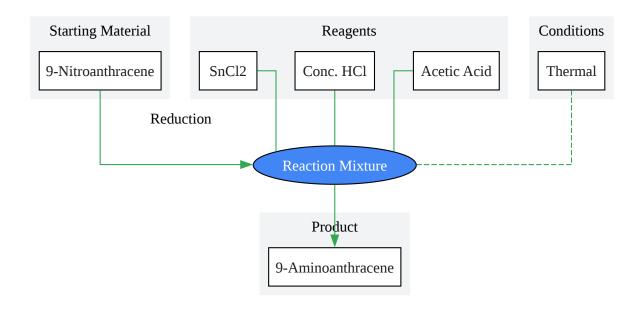
Synthesis and Chemical Reactions

The synthesis of **9-Aminoanthracene** is most commonly achieved through the reduction of 9-nitroanthracene. The compound's amino group allows for further chemical modifications and reactions.

Synthesis of 9-Aminoanthracene

A standard laboratory procedure for the synthesis of **9-Aminoanthracene** involves the reduction of 9-nitroanthracene using a slurry of tin(II) chloride (SnCl₂) and concentrated hydrochloric acid (HCl) in acetic acid under thermal conditions.[2][4] This method has been reported to yield the product with high purity (>99%) and a yield of approximately 69%.[2]





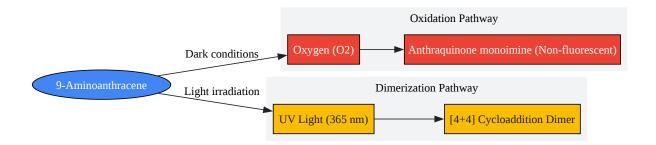
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Caption: Synthesis of **9-Aminoanthracene** via reduction of 9-nitroanthracene.

Key Chemical Reactions: Oxidation and Dimerization

9-Aminoanthracene is susceptible to auto-oxidation, particularly in the presence of oxygen, which leads to the formation of the non-fluorescent anthraquinone monoimine (AQNH).[2][3] Additionally, under UV irradiation (e.g., at 365 nm), it can undergo a [4+4] cycloaddition to form a dimer.[2][3] These two competing reactions are critical to consider when using **9-Aminoanthracene** as a fluorescent probe, as they can lead to the quenching of its fluorescence.





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Caption: Competing oxidation and dimerization pathways of **9-Aminoanthracene**.

Experimental Protocols

Detailed methodologies are essential for the effective use of **9-Aminoanthracene** in a research setting.

Synthesis of 9-Anthrylammonium Chloride (9AAH+-Cl⁻)

The protonated form of **9-Aminoanthracene** can be synthesized to improve its stability, particularly against oxidation.

Methodology:

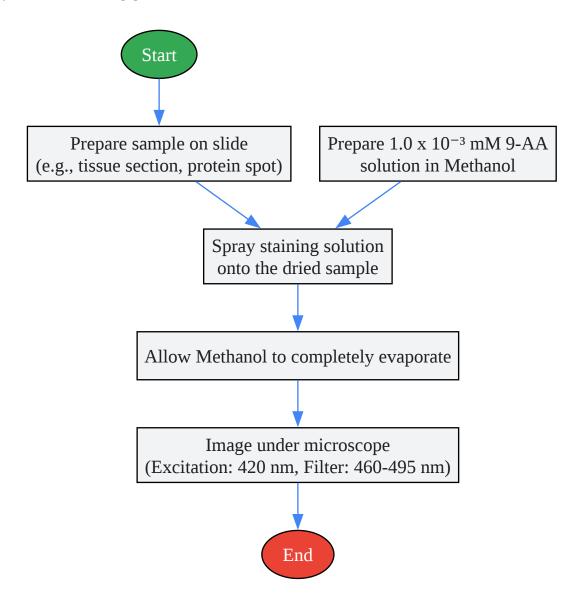
- Dissolve 193 mg (1.00 mmol) of 9-Aminoanthracene in 16 mL of chloroform (CHCl₃) in a 100 mL round-bottom flask.[2]
- Stir the solution at 0°C for 10 minutes.[2]
- Add 1.0 mL of concentrated HCl (12.0 mmol) to the solution at 0°C over 2 minutes.
- Stir the resulting suspension for an additional 10 minutes.[2]
- Filter the pale red solid using a glass filter, washing sequentially with concentrated HCl (2 x 6 mL) and CHCl₃ (2 x 5 mL) until the filtrate is colorless.[2]



 Wash the final solid with an additional 2 mL of concentrated HCl to yield 9-anthrylammonium chloride.[2]

Protocol for Bioimaging and Staining

9-Aminoanthracene can be used as a fluorescent stain for various biological and organic samples. The green fluorescence can be maintained by performing the staining under acidic and hypoxic conditions.[2]



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Caption: Experimental workflow for staining with **9-Aminoanthracene**.



Methodology:

- Prepare samples (e.g., deparaffinized tissue sections, organic compounds, or proteins) on microscope slides and ensure they are dry.[3]
- Prepare a 1.0 x 10⁻³ mM solution of **9-Aminoanthracene** in methanol.[3]
- Spray the solution onto the dried samples and allow the methanol to evaporate completely.

 [3]
- Observe the samples under a fluorescence microscope. Green-fluorescent areas can be recorded using a 460–495 nm filter with an excitation wavelength of 420 nm.[3]

Monitoring Dimerization and Oxidation by ¹H NMR Spectroscopy

This protocol allows for the real-time monitoring of the chemical stability of **9- Aminoanthracene** under different conditions.

Methodology:

- Prepare a solution of 9-Aminoanthracene in deuterated methanol (MeOH-d₄) in an NMR tube fitted with a J-Young valve.[2][3]
- Record an initial ¹H NMR spectrum.
- To monitor dimerization, irradiate the NMR tube with UV light at 365 nm and record spectra at regular intervals (e.g., 1 and 3 hours).[2][3]
- To monitor oxidation, bubble oxygen through the solution for 5 minutes, keep the tube in the dark, and record spectra at subsequent time points (e.g., 24, 48, and 72 hours).[2][3]

Applications in Research and Drug Development

The unique properties of **9-Aminoanthracene** make it a valuable tool in several scientific domains.



- Fluorescent Probe and Bioimaging: The most prominent application is its use as a
 fluorescent probe for staining and visualizing organic compounds, proteins, and biological
 tissues.[2][3] Its ability to emit green fluorescence allows for clear imaging in complex
 biological samples.[2]
- Organic Electronics: Due to its aromatic structure and ability to engage in π-π stacking interactions, 9-Aminoanthracene is a candidate for use in the development of organic electronic materials.[1]
- Chemical Synthesis: The amino group provides a reactive site for further chemical synthesis, allowing 9-Aminoanthracene to serve as a precursor for more complex molecules and derivatives.[1]
- Potential in Drug Discovery: While 9-Aminoanthracene itself is not a therapeutic agent, related amino-anthracene derivatives, such as amino-anthraquinones, have been investigated for a range of pharmacological activities, including anticancer, neuroprotective, and antidepressant effects.[5][6] This suggests that the 9-Aminoanthracene scaffold could be a valuable starting point for the design of novel therapeutic compounds.

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